

A Comprehensive Technical Guide to the Solubility of Boc-Lys(Mtt)-OH

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Compound of Interest

Compound Name: Boc-Lys(Mtt)-OH

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This in-depth technical guide provides a detailed overview of the solubility of α -Boc-N ϵ -(4-methyltrityl)-L-lysine (**Boc-Lys(Mtt)-OH**), a critical building block in solid-phase peptide synthesis (SPPS). Understanding the solubility of this protected amino acid is paramount for optimizing reaction conditions, ensuring high coupling efficiencies, and preventing aggregation during peptide assembly. This document presents available solubility data, outlines a detailed experimental protocol for solubility determination, and illustrates key concepts through visual diagrams.

Core Concepts in Boc-Lys(Mtt)-OH Solubility

The solubility of **Boc-Lys(Mtt)-OH** is governed by a combination of factors inherent to its molecular structure. The bulky and hydrophobic tert-butoxycarbonyl (Boc) and 4-methyltrityl (Mtt) protecting groups significantly influence its solubility profile, generally rendering it more soluble in organic solvents than in aqueous solutions. The polarity of the solvent, its ability to form hydrogen bonds, and the temperature are all critical parameters that dictate the extent to which **Boc-Lys(Mtt)-OH** will dissolve.

Quantitative Solubility Data

While comprehensive quantitative solubility data for **Boc-Lys(Mtt)-OH** across a wide spectrum of solvents is not extensively published, the following table summarizes available qualitative and quantitative information for **Boc-Lys(Mtt)-OH** and its closely related analogs, Fmoc-

Lys(Mtt)-OH and Fmoc-Lys(Boc)-OH. This comparative data provides valuable insights for solvent selection in practical applications.

Compound	Solvent	Solubility	Remarks
Boc-Lys(Mtt)-OH DCHA Salt	Dimethylformamide (DMF)	Soluble	The dicyclohexylamine salt form enhances solubility in some organic solvents.[1]
Dichloromethane (DCM)	Soluble	[1]	
Water	Less Soluble	[1]	
Fmoc-Lys(Mtt)-OH	Dimethylformamide (DMF)	150 mg/mL (0.3g in 2mL)	"Clearly soluble" as per supplier data.
Dimethyl Sulfoxide (DMSO)	100 mg/mL	[2]	
Fmoc-Lys(Boc)-OH	Water	≥ 4.69 mg/mL	
Dimethyl Sulfoxide (DMSO)	≥ 100.8 mg/mL		
Ethanol (EtOH)	≥ 51 mg/mL		

Experimental Protocol: Determination of Boc-Lys(Mtt)-OH Solubility via the Isothermal Saturation Method

This protocol details a reliable method for determining the solubility of **Boc-Lys(Mtt)-OH** in a specific solvent at a controlled temperature. The gravimetric determination of the dissolved solid in a saturated solution is a fundamental and accurate approach.[3][4]

Materials:

- **Boc-Lys(Mtt)-OH**

- Selected solvent of interest (e.g., DMF, DCM, acetonitrile)
- Analytical balance (readable to 0.0001 g)
- Thermostatic shaker or water bath
- Vials with screw caps
- Syringe filters (0.2 μm , solvent-compatible)
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum desiccator
- Vortex mixer
- Pipettes

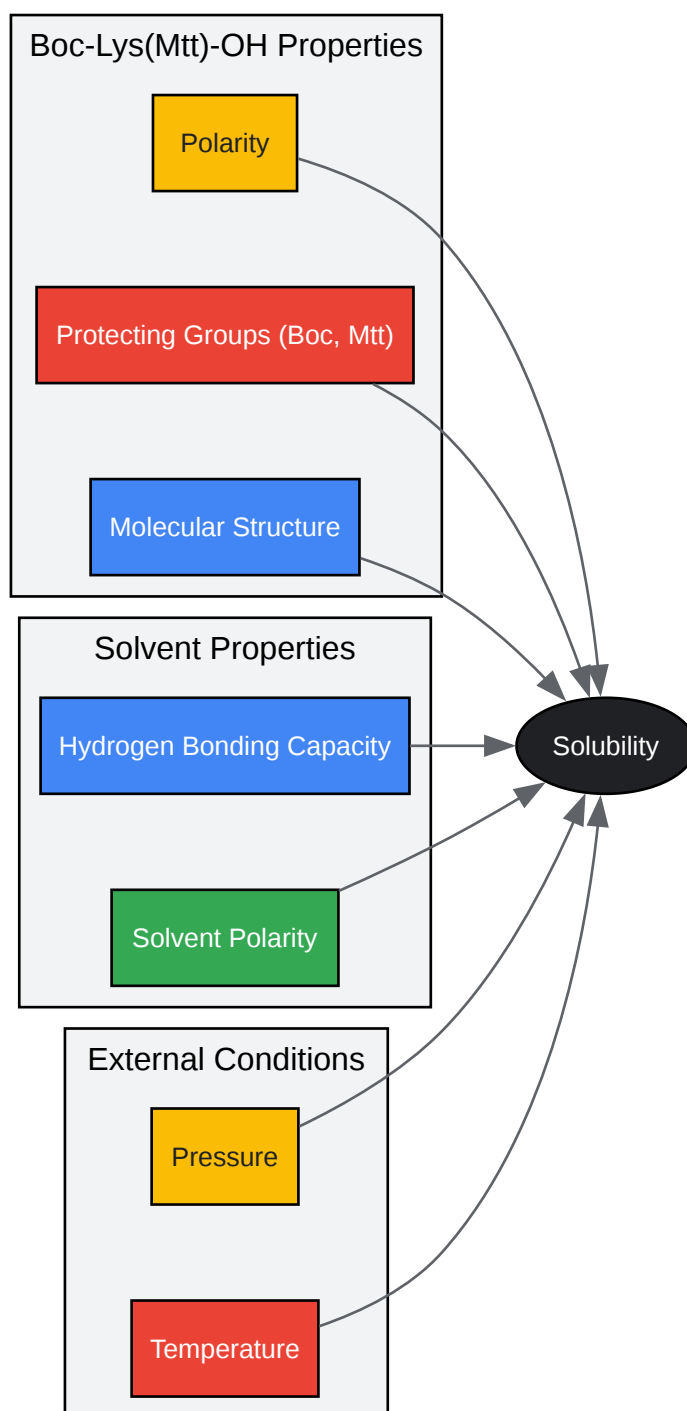
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Boc-Lys(Mtt)-OH** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Securely cap the vial and place it in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Equilibrate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The system should be under constant agitation.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, avoiding any solid particles.

- Filter the collected supernatant through a 0.2 μm syringe filter into a pre-weighed evaporation dish or vial. This step is critical to remove any remaining microcrystals.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish containing the filtered saturated solution in a drying oven at a temperature that will evaporate the solvent without degrading the **Boc-Lys(Mtt)-OH** (e.g., 40-50 $^{\circ}\text{C}$). Alternatively, a vacuum desiccator can be used.
 - Continue the drying process until a constant weight of the dried residue is achieved.
 - Accurately weigh the evaporation dish with the dried **Boc-Lys(Mtt)-OH**.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Boc-Lys(Mtt)-OH** by subtracting the initial weight of the empty evaporation dish from the final weight.
 - The solubility can be expressed in various units, such as g/L or mg/mL, by dividing the mass of the dissolved solid by the volume of the solvent used.

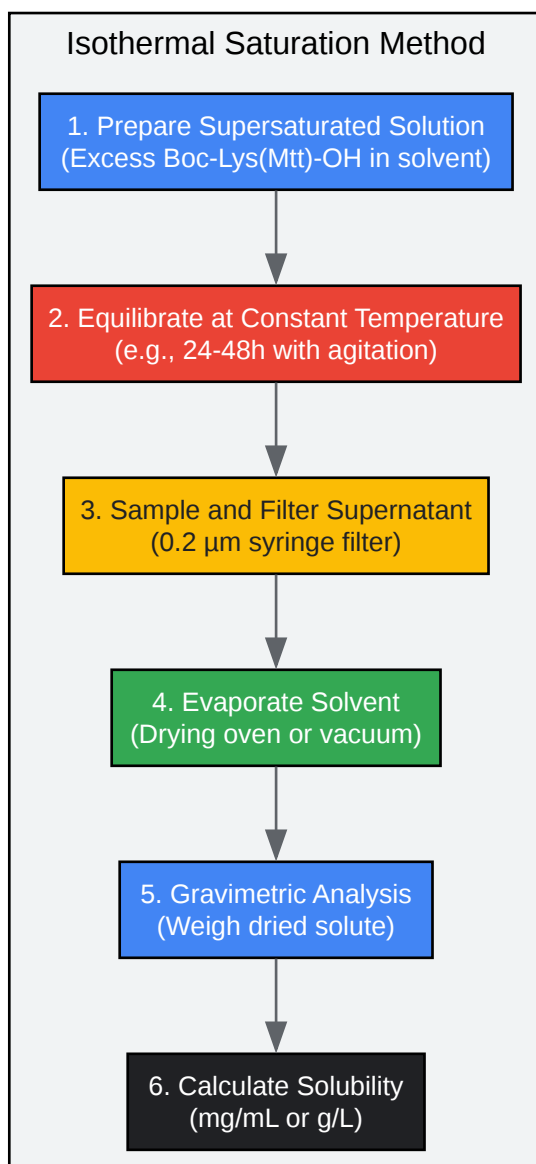
Visualizing Key Concepts and Workflows

To further elucidate the factors influencing solubility and the experimental process, the following diagrams are provided.



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Caption: Factors influencing **Boc-Lys(Mtt)-OH** solubility.



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Caption: Experimental workflow for solubility determination.

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References

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